

# beta-(1-Naphthyl)acrylic acid molecular weight

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## Compound of Interest

Compound Name: 3-(1-Naphthyl)acrylic acid

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An In-Depth Technical Guide to the Molecular Weight of  $\beta$ -(1-Naphthyl)acrylic Acid for Advanced Research and Drug Development

## Authored by a Senior Application Scientist

### Introduction

In the landscape of pharmaceutical research and drug development, precision is paramount. The fundamental properties of chemical intermediates dictate the success of synthesis, the purity of active pharmaceutical ingredients (APIs), and the ultimate safety and efficacy of a therapeutic agent.  $\beta$ -(1-Naphthyl)acrylic acid, a key building block and pharmaceutical intermediate, is no exception. Its utility in complex organic synthesis demands a thorough understanding of its core physicochemical characteristics.

This technical guide provides researchers, scientists, and drug development professionals with a comprehensive examination of a critical, yet foundational, parameter: the molecular weight of  $\beta$ -(1-Naphthyl)acrylic acid. We will move beyond the theoretical value to explore its profound implications in experimental design, quality control, and regulatory compliance. This document is structured to provide not just data, but actionable insights and field-proven methodologies for its verification, ensuring the integrity of your research and development pipeline.

## Core Physicochemical Properties and Identifiers

The identity and quality of a chemical intermediate begin with its fundamental properties.  $\beta$ -(1-Naphthyl)acrylic acid is an aromatic carboxylic acid whose structure directly informs its

molecular weight. The precise molecular weight is calculated based on the sum of the atomic masses of its constituent atoms using the most abundant isotopes.

According to the National Institute of Standards and Technology (NIST), the molecular formula for  $\beta$ -(1-Naphthyl)acrylic acid is  $C_{13}H_{10}O_2$ <sup>[1]</sup>. This composition yields a monoisotopic mass of 198.068079557 Da and an average molecular weight of 198.2173 g/mol <sup>[1]</sup>. For routine laboratory use and documentation, this value is often rounded to 198.22 g/mol <sup>[2][3][4][5]</sup>.

Table 1: Core Properties of  $\beta$ -(1-Naphthyl)acrylic acid

Parameter	Value	Source(s)
Chemical Name	(2E)-3-(naphthalen-1-yl)prop-2-enoic acid	PubChem <sup>[2]</sup> , Thermo Scientific <sup>[4]</sup>
Synonyms	$\beta$ -(1-Naphthyl)acrylic acid, 3-(1-Naphthyl)acrylic acid	NIST <sup>[1]</sup> , PubChem <sup>[2]</sup>
CAS Number	13026-12-5	NIST <sup>[1]</sup> , PubChem <sup>[2]</sup>
Molecular Formula	$C_{13}H_{10}O_2$	NIST <sup>[1][6]</sup> , PubChem <sup>[2]</sup>
Average Molecular Weight	198.2173 g/mol	NIST WebBook <sup>[1]</sup>
Commonly Used MW	198.22 g/mol	PubChem <sup>[2]</sup> , ChemicalBook <sup>[3][5]</sup>
Monoisotopic Mass	198.068079557 Da	PubChem <sup>[2]</sup>

## The Criticality of Molecular Weight in Pharmaceutical R&D

An accurate understanding and verification of molecular weight is not merely an academic exercise; it is a cornerstone of scientific integrity and a requirement for regulatory compliance. <sup>[7][8]</sup> In the context of drug development, this single parameter is integral to several critical workflows:

- Stoichiometric Precision: All synthetic pathways rely on precise molar ratios of reactants, catalysts, and reagents. Using an incorrect molecular weight for  $\beta$ -(1-Naphthyl)acrylic acid

leads to flawed stoichiometric calculations, resulting in suboptimal reaction yields, increased impurity formation, and wasted resources.

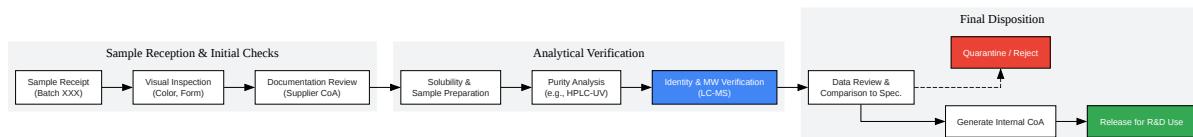
- **Analytical Method Validation:** The preparation of standards for analytical techniques such as High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) requires exact concentrations. Molecular weight is the direct link between the mass of a substance and its molarity, making it essential for creating accurate calibration curves and ensuring the quantitative reliability of these methods.
- **Quality Control (QC) and Batch Release:** For any pharmaceutical intermediate, identity confirmation is a non-negotiable QC test.<sup>[9][10]</sup> Experimental verification of the molecular weight serves as a primary identity check, confirming that the correct material has been synthesized or received from a supplier. It is a key parameter reported on a Certificate of Analysis (CoA) for batch release.<sup>[8]</sup>
- **Structural Elucidation:** While techniques like NMR and IR spectroscopy provide detailed structural information, mass spectrometry provides the definitive molecular formula by confirming the total mass of the molecule.<sup>[11]</sup> This is crucial for distinguishing between isomers or identifying unexpected adducts.

## Experimental Verification: A Self-Validating Workflow

Confirming the molecular weight of  $\beta$ -(1-Naphthyl)acrylic acid is a routine yet critical procedure in a regulated laboratory. Mass spectrometry (MS) is the definitive technique for this purpose, as it directly measures the mass-to-charge ratio ( $m/z$ ) of ionized molecules.<sup>[12][13]</sup> The peak corresponding to the intact ionized molecule, known as the molecular ion peak, provides direct confirmation of the molecular weight.<sup>[12][14]</sup>

The following workflow and protocol describe a self-validating system for the identity confirmation and molecular weight verification of a  $\beta$ -(1-Naphthyl)acrylic acid sample.

## Quality Control Workflow for Incoming Intermediates



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Caption: A typical QC workflow for verifying an incoming chemical intermediate.

## Protocol: Molecular Weight Determination by LC-MS (ESI)

This protocol outlines the use of Liquid Chromatography-Mass Spectrometry (LC-MS) with an Electrospray Ionization (ESI) source, a robust and common method for analyzing moderately polar, non-volatile compounds like  $\beta$ -(1-Naphthyl)acrylic acid.

**Causality:** ESI is chosen as the ionization technique because it is a "soft" ionization method, meaning it is less likely to cause fragmentation of the parent molecule.<sup>[12]</sup> This increases the probability of observing the intact molecular ion, which is essential for confirming the molecular weight.

### Step 1: Standard and Sample Preparation

- **Objective:** To create a dilute, particle-free solution suitable for injection into the LC-MS system.
- **Procedure:**
  - a. Accurately weigh approximately 1 mg of the  $\beta$ -(1-Naphthyl)acrylic acid sample.
  - b. Dissolve the sample in 10 mL of a suitable solvent (e.g., a 50:50 mixture of Acetonitrile:Water) to create a stock solution of  $\sim$ 100  $\mu$ g/mL. **Rationale:** This solvent system is compatible with reversed-phase chromatography and promotes ionization.
  - c. Perform a further 1:100 dilution of the stock solution with the same solvent to yield a final concentration

of ~1 µg/mL. Rationale: Lower concentrations prevent detector saturation and minimize ion suppression effects. d. Filter the final solution through a 0.22 µm syringe filter to remove any particulates that could clog the system.

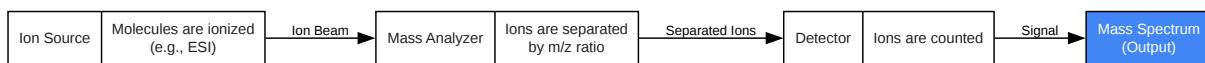
## Step 2: Instrumentation and Method Parameters

- Objective: To configure the LC-MS system to separate the analyte from potential impurities and detect its mass.
- Procedure (Example Parameters):
  - LC System:
    - Column: C18, 2.1 x 50 mm, 1.8 µm particle size.
    - Mobile Phase A: Water + 0.1% Formic Acid. Rationale: Formic acid acidifies the mobile phase, promoting protonation of the analyte and enhancing signal in positive ion mode.
    - Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
    - Gradient: 5% B to 95% B over 5 minutes.
    - Flow Rate: 0.3 mL/min.
    - Injection Volume: 2 µL.
  - MS System (ESI Source):
    - Ionization Mode: Positive (+ESI). Rationale: The carboxylic acid group can be protonated to form a positive ion  $[M+H]^+$ .
    - Mass Range: Scan m/z 50 - 500. Rationale: This range comfortably includes the expected mass of the analyte.
    - Capillary Voltage: 3.5 kV.
    - Gas Temperature: 300 °C.

## Step 3: Data Acquisition and Interpretation

- Objective: To acquire the mass spectrum and identify the molecular ion peak.
- Procedure: a. Inject the prepared sample. b. Acquire the data. The output will be a chromatogram (intensity vs. time) and a mass spectrum for the eluting peak(s). c. Extract the mass spectrum corresponding to the main chromatographic peak. d. Validation Check: Look for a prominent peak corresponding to the expected protonated molecule,  $[M+H]^+$ .
  - Theoretical Molecular Weight (M) = 198.22
  - Expected Ion  $[M+H]^+ = 198.22 + 1.0078$  (mass of  $H^+$ ) = 199.23 m/z
  - The presence of a base peak or a significant peak at m/z 199.23 confirms the molecular weight and, by extension, the identity of  $\beta$ -(1-Naphthyl)acrylic acid. NIST provides reference mass spectra for this compound which can be used for comparison.[\[15\]](#)

## Core Principle of Mass Spectrometry



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Caption: The fundamental components and process of a mass spectrometer.

## Conclusion

The molecular weight of  $\beta$ -(1-Naphthyl)acrylic acid, 198.2173 g/mol, is a fundamental constant that serves as a pillar for its use in research and development. It is the bedrock for reproducible synthesis, accurate analytics, and robust quality control. As demonstrated, the theoretical value must be coupled with rigorous experimental verification, for which LC-MS is an indispensable tool. By implementing self-validating workflows and understanding the causality behind the chosen analytical methods, researchers and drug development professionals can ensure the integrity of their materials and the reliability of their results, paving the way for successful and compliant downstream applications.

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